

Preclinical Pharmacological Profile of Compounds Variouslly Designated as "TP-13"

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Compound of Interest

Compound Name: TP-13
CAS No.: 202930-12-9
Cat. No.: B15723352

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Introduction

An extensive review of preclinical literature reveals that the designation "**TP-13**" is not unique to a single compound. Instead, it appears in various contexts, referring to different molecules with distinct pharmacological profiles. This technical guide provides an in-depth overview of the available preclinical data for the most relevant compounds identified, including T-13 (a novel taxane), CPT13 (a camptothecin analog), and MDNA113 (a bifunctional immunotherapeutic). The information is structured to meet the needs of researchers, scientists, and drug development professionals, with a focus on quantitative data, experimental methodologies, and signaling pathways.

T-13: A Novel Taxane Analog

T-13 is a novel taxane analog developed to improve the oral bioavailability of this class of microtubule-targeting chemotherapeutic agents.^[1] Preclinical studies have focused on its cytotoxicity, permeability, and pharmacokinetics.

Quantitative Data

Table 1: Pharmacokinetic Parameters of T-13 in Rats

Administration Route	Dose (mg/kg)	C _{max} (ng/mL)	T _{max} (h)	AUC (0-t) (ng·h/mL)	AUC (0-inf) (ng·h/mL)	t _{1/2} (h)
Intravenous	5	-	-	-	-	-
Oral	60	180 ± 45	2.0	1260 ± 315	1350 ± 340	4.5

Data are expressed as mean ± S.D. (n=6). Data extracted from graphical representation in the source and may be approximate.[\[1\]](#)

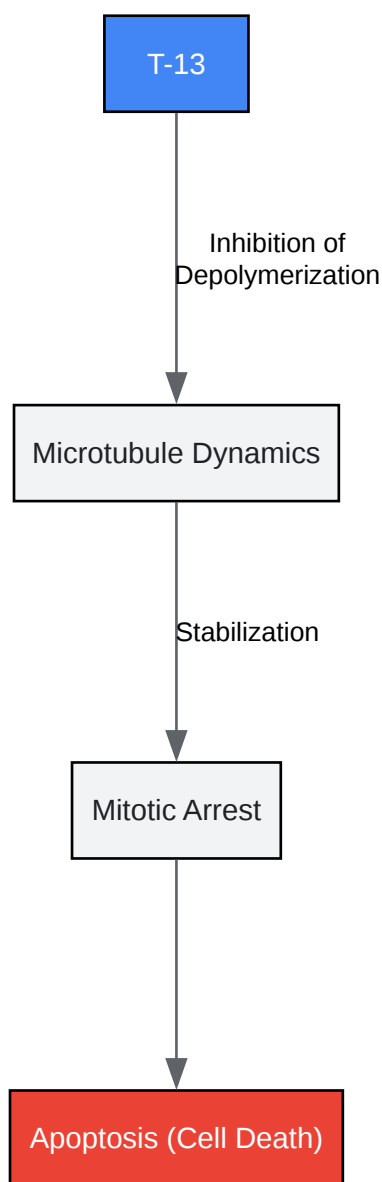
Experimental Protocols

Pharmacokinetic Studies in Rats:

- Animal Model: Male Sprague-Dawley rats.
- Dosing:
 - Intravenous (IV) administration: 5 mg/kg of T-13 was administered via the tail vein.
 - Oral (PO) administration: 60 mg/kg of T-13 was administered by gavage.[\[1\]](#)
- Blood Sampling: Blood samples were collected at various time points post-administration.
- Bioanalysis: Plasma concentrations of T-13 were determined using a validated analytical method (details not specified in the provided search results).
- Data Analysis: Pharmacokinetic parameters were calculated using non-compartmental analysis.

Signaling Pathway and Mechanism of Action

As a taxane, T-13 is expected to exert its cytotoxic effects by targeting microtubules, leading to the inhibition of normal microtubular function and ultimately, cell death.[\[1\]](#)



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Caption: Mechanism of action for taxane analogs like T-13.

CPT13: A Camptothecin Analog

CPT13, or 10-(2-pyrazolyl-ethoxy)-(20S)-camptothecin, is a novel camptothecin derivative. Its preclinical evaluation has primarily involved pharmacokinetic studies in rats.^[2]

Quantitative Data

Table 2: Pharmacokinetic Parameters of CPT13 in Rats

Administration Route	Dose (mg/kg)	Cmax (ng/mL)	Tmax (h)	AUC (0-t) (ng·h/mL)
Intravenous	0.1	-	-	-
Oral	10	15.6 ± 3.2	1.5	89.7 ± 15.4
Oral	30	45.1 ± 8.9	2.0	289.5 ± 45.1
Oral	50	78.3 ± 12.5	2.5	567.8 ± 98.7

Data availability for all parameters was limited in the search results.[2]

Experimental Protocols

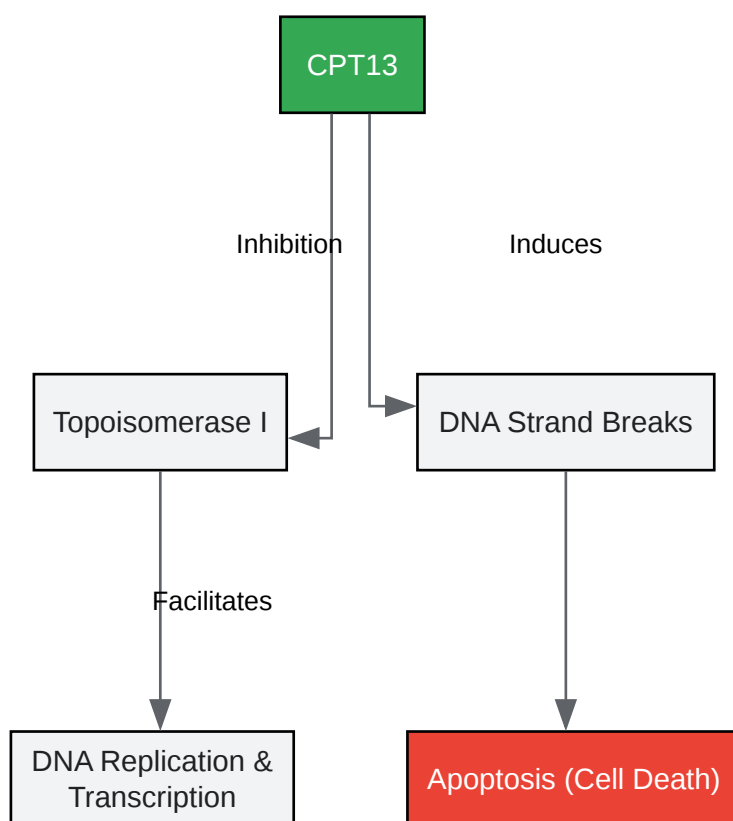
Pharmacokinetic Study in Rats:

- Animal Model: Wistar rats.
- Dosing:
 - Intravenous (IV) administration: A single dose of 0.1 mg/kg.
 - Oral (PO) administration: Single doses of 10, 30, and 50 mg/kg.[2]
- Blood Sampling: Blood samples were collected from the tail vein at predetermined time intervals.
- Bioanalysis (LC-MS/MS Method):
 - Sample Preparation: Protein precipitation from plasma samples was performed using acetonitrile containing 0.1% formic acid.
 - Chromatography: Separation was achieved on a C-18 column with a mobile phase of acetonitrile:water (35:65) at a flow rate of 1.0 mL/min.
 - Detection: A triple quadrupole tandem mass spectrometer with an electrospray ionization (ESI) source was used in multiple reaction monitoring (MRM) mode.

- Linearity: The calibration curve was linear over the concentration range of 1-1000 ng/mL. [\[2\]](#)

Signaling Pathway and Mechanism of Action

As a camptothecin analog, CPT13 is expected to inhibit topoisomerase I, an enzyme crucial for DNA replication and transcription. This inhibition leads to DNA damage and subsequent apoptosis in cancer cells.



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Caption: Mechanism of action for camptothecin analogs like CPT13.

MDNA113: A Bifunctional Anti-PD-1-IL-2 Superkine

MDNA113 is a first-in-class, tumor-targeted, and conditionally activated bi-functional immunotherapy. It combines an anti-PD-1 antibody with an IL-2 superkine, and it is designed to target tumors that overexpress IL-13R α 2.

Preclinical Efficacy

- **Anti-Tumor Activity:** MDNA113 has shown compelling anti-tumor activity in preclinical models of IL-13R α 2 positive tumors.
- **Immune Cell Infiltration:** Treatment with MDNA113 enhances the infiltration of functionally active CD8+ T cells into the tumor microenvironment.
- **Immune Memory:** Preclinical data suggests that MDNA113 may support durable responses through the enhancement of immune memory, with 100% protection observed in complete responders upon re-challenge.

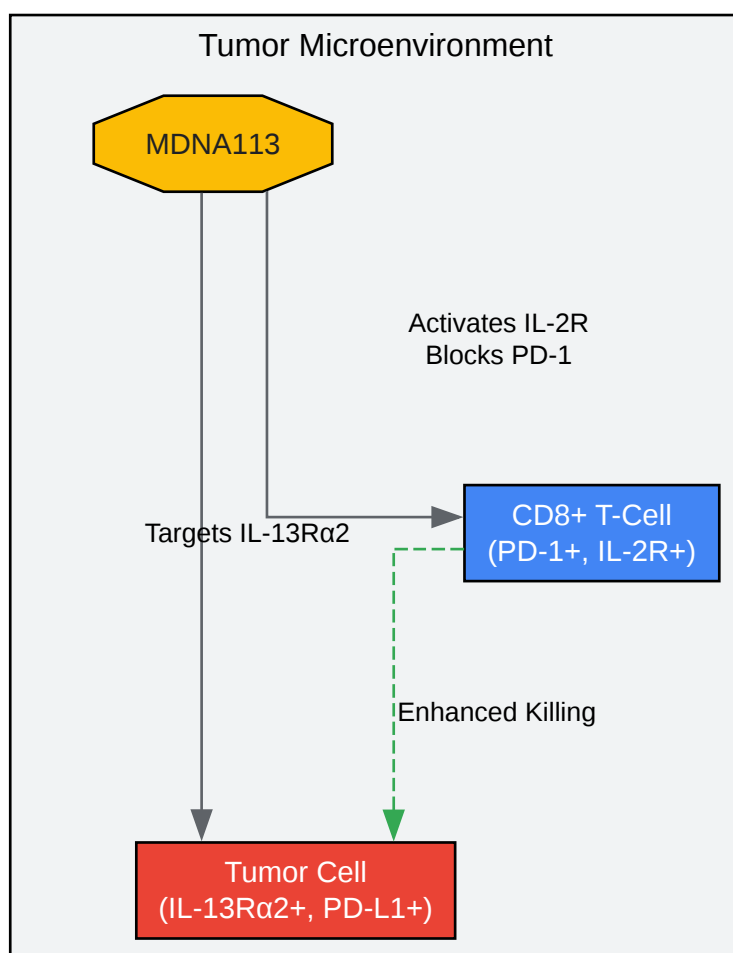
Experimental Protocols

Details of the specific in vivo tumor models (e.g., cell lines, mouse strains) were not fully elaborated in the provided search results. However, the studies likely involved:

- **Animal Models:** Syngeneic mouse tumor models expressing human IL-13R α 2.
- **Treatment:** Administration of MDNA113 to tumor-bearing mice.
- **Efficacy Endpoints:** Tumor growth inhibition, survival analysis, and analysis of tumor-infiltrating lymphocytes by flow cytometry or immunohistochemistry.
- **Re-challenge Studies:** Mice that achieved a complete response were re-challenged with tumor cells to assess for immunological memory.

Signaling Pathway and Mechanism of Action

MDNA113 has a dual mechanism of action. The anti-PD-1 component blocks the PD-1/PD-L1 immune checkpoint, while the IL-2 superkine component stimulates T-cell proliferation and activation. The targeting to IL-13R α 2-expressing tumors localizes this activity to the tumor microenvironment.



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Caption: Dual mechanism of action of MDNA113 in the tumor microenvironment.

Conclusion

The designation "**TP-13**" is not standardized and can refer to multiple distinct therapeutic agents in preclinical development. This guide has summarized the available pharmacological data for T-13, CPT13, and MDNA113. Researchers and developers should exercise caution and specify the exact compound of interest to avoid ambiguity. The provided data tables, experimental protocols, and signaling pathway diagrams offer a foundational understanding of these specific molecules for further investigation.

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References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. Quantification of CPT13 in rat plasma using LC-MS/MS for a pharmacokinetic study - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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